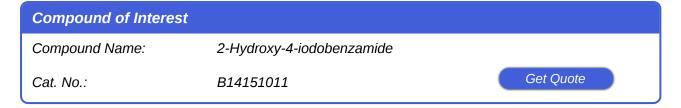


An In-depth Technical Guide to 2-Hydroxy-4iodobenzamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Hydroxy-4-iodobenzamide**, a halogenated derivative of salicylamide. Due to a notable scarcity of specific research on this particular isomer, this document consolidates the available chemical data and presents a discussion of synthetic approaches and potential biological activities based on closely related compounds. This guide aims to serve as a foundational resource for researchers interested in exploring the therapeutic and chemical potential of **2-Hydroxy-4-iodobenzamide**, while clearly delineating the current knowledge gaps and areas requiring further investigation.

Chemical Identity and Properties

2-Hydroxy-4-iodobenzamide is a substituted aromatic compound with a molecular structure featuring a benzamide core with a hydroxyl group at the 2-position and an iodine atom at the 4-position.

Table 1: Chemical Identifiers and Properties of 2-Hydroxy-4-iodobenzamide



Property	Value	Source	
CAS Number	18071-53-9	[1][2]	
Molecular Formula	C7H6INO2	[1][2]	
Molecular Weight	263.03 g/mol	[1]	
IUPAC Name	2-hydroxy-4-iodobenzamide		
Synonyms	Salicylamide, 4-iodo-; Benzamide, 2-hydroxy-4-iodo- [1]		
Canonical SMILES	C1=CC(=C(C=C1I)O)C(=O)N		
InChI	InChI=1S/C7H6INO2/c8-4-1-2- 5(7(9)11)6(10)3-4/h1-3,10H, (H2,9,11)		
Appearance	Solid (predicted)	_	
Solubility	Expected to be soluble in polar organic solvents		

Note: Some properties are predicted based on the chemical structure and data for related compounds due to the limited experimental data available for **2-Hydroxy-4-iodobenzamide**.

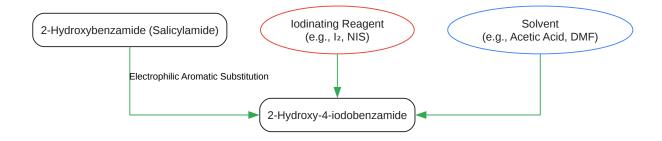
Synthesis and Manufacturing

Detailed experimental protocols for the synthesis of **2-Hydroxy-4-iodobenzamide** are not readily available in the published literature. However, based on established principles of organic chemistry, a plausible synthetic route would involve the direct iodination of 2-hydroxybenzamide (salicylamide) or the amidation of a 2-hydroxy-4-iodobenzoic acid derivative.

Hypothetical Synthetic Pathway

A potential and straightforward approach to synthesize **2-Hydroxy-4-iodobenzamide** is through the electrophilic iodination of 2-hydroxybenzamide (salicylamide). The hydroxyl and amide groups are ortho- and para-directing activators, which would favor the substitution at the 4-position.





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Caption: Hypothetical synthesis of **2-Hydroxy-4-iodobenzamide**.

Disclaimer: This represents a theoretical synthetic workflow. The actual reaction conditions, including the choice of iodinating agent, solvent, temperature, and reaction time, would require experimental optimization.

Potential Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol for the synthesis of **2-Hydroxy-4-iodobenzamide** based on common iodination reactions of phenols.

Materials:

- 2-Hydroxybenzamide (Salicylamide)
- N-lodosuccinimide (NIS) or lodine (I2)
- Appropriate solvent (e.g., Acetic Acid, N,N-Dimethylformamide)
- Stirring apparatus
- Reaction vessel
- Purification setup (e.g., recrystallization or column chromatography)

Procedure:



- Dissolve 2-hydroxybenzamide in a suitable solvent in a reaction vessel equipped with a stirrer.
- Slowly add the iodinating agent (e.g., N-iodosuccinimide) to the solution at a controlled temperature.
- Allow the reaction to proceed with stirring for a specified duration, monitoring the progress by an appropriate technique like Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and isolate the crude product.
- Purify the crude product using a suitable method such as recrystallization or column chromatography to obtain pure 2-Hydroxy-4-iodobenzamide.
- Characterize the final product using spectroscopic methods (e.g., NMR, IR, Mass Spectrometry) to confirm its identity and purity.

Note: This protocol is illustrative and has not been experimentally validated. Researchers should conduct a thorough literature search for analogous reactions and perform appropriate safety assessments before attempting any synthesis.

Biological Activity and Drug Development Potential

There is a significant lack of published data on the specific biological activities of **2-Hydroxy-4-iodobenzamide**. However, the broader class of salicylamide and iodobenzamide derivatives has been the subject of considerable research, revealing a wide range of pharmacological effects. These findings may offer insights into the potential therapeutic applications of **2-Hydroxy-4-iodobenzamide**.

Potential Areas of Biological Investigation

Based on the activities of related compounds, future research on **2-Hydroxy-4-iodobenzamide** could explore the following areas:

 Antiviral Activity: Salicylamide derivatives have demonstrated potent antiviral properties, including activity against HBV and a broad range of RNA and DNA viruses.[3][4]



- Anti-inflammatory and Analgesic Effects: As a derivative of salicylamide, it may possess antiinflammatory and analgesic properties, potentially through the inhibition of cyclooxygenase (COX) enzymes.[5]
- Anticancer Properties: Various benzamide derivatives have been investigated as anticancer agents, with mechanisms including the regulation of cell signaling pathways like PI3K/AKT.
 [6]
- Enzyme Inhibition: The benzamide scaffold is present in numerous enzyme inhibitors.
- Antimicrobial and Antifungal Activity: The salicylamide core is a known pharmacophore in some antimicrobial and antifungal agents.[5]

Table 2: Reported Biological Activities of Related Salicylamide Derivatives

Derivative Class	Reported Biological Activity	Potential Mechanism of Action	Reference
Salicylamides	Anti-HBV	Impairment of HBV core protein expression, disruption of capsid formation.	[3]
Salicylamides	Broad-spectrum antiviral	Inhibition of viral replication.	[4]
Salicylamides	Anti-estrogenic	Inhibition of uterotrophic activity.	[7]
Salicylamides	Analgesic, antipyretic, anti-inflammatory	Inhibition of cyclooxygenase (COX) enzymes.	[5]
Flavonoid-based amides	Anticancer (TNBC)	Regulation of the PI3K/AKT signaling pathway.	[6]

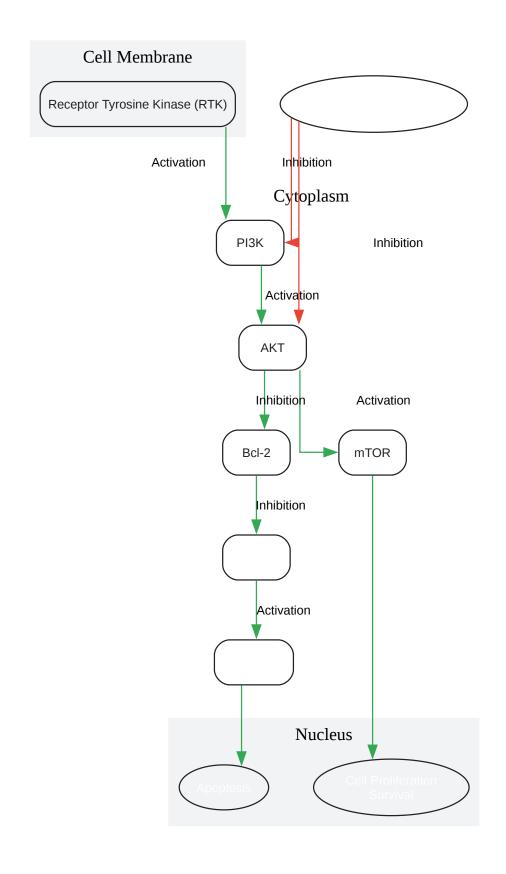


It is crucial to emphasize that these are potential areas of investigation, and the actual biological profile of **2-Hydroxy-4-iodobenzamide** can only be determined through dedicated experimental studies.

Signaling Pathway Visualization (Hypothetical)

Given the anticancer activity of some benzamide derivatives that target the PI3K/AKT pathway, a diagram illustrating this pathway is provided for context.[6] It is important to note that the involvement of **2-Hydroxy-4-iodobenzamide** in this or any other signaling pathway has not been experimentally confirmed.





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Caption: Hypothetical inhibition of the PI3K/AKT pathway by a benzamide derivative.



Conclusion and Future Directions

2-Hydroxy-4-iodobenzamide remains a largely unexplored chemical entity. While its fundamental chemical properties can be inferred, a significant gap exists in the scientific literature regarding its synthesis, characterization, and biological activity. The information presented in this guide on related compounds suggests that **2-Hydroxy-4-iodobenzamide** could possess interesting pharmacological properties.

Future research should focus on:

- Developing and optimizing a reliable synthetic protocol for **2-Hydroxy-4-iodobenzamide**.
- Conducting comprehensive spectroscopic and analytical characterization of the purified compound.
- Undertaking in vitro screening to evaluate its potential biological activities, including but not limited to antiviral, anticancer, and anti-inflammatory effects.
- Investigating the mechanism of action and identifying potential molecular targets if any significant biological activity is observed.

This technical guide serves as a starting point for researchers and drug development professionals, highlighting both the potential of **2-Hydroxy-4-iodobenzamide** and the critical need for foundational research to unlock its scientific value.

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